

Alkyne MegaStokes Dye 735: A Technical Guide to its Photophysical Properties

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Compound of Interest

Compound Name: Alkyne MegaStokes dye 735

Cat. No.: B12053261

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Alkyne MegaStokes dye 735 is a near-infrared (NIR) fluorescent probe engineered for bioorthogonal labeling applications. Its distinguishing characteristic is an exceptionally large Stokes shift, which, combined with its alkyne functionality, makes it a valuable tool for the precise visualization of biomolecules in complex biological systems through copper-catalyzed azide-alkyne cycloaddition (CuAAC), a premier click chemistry reaction. This guide provides a comprehensive overview of its known photophysical properties and details the experimental methodologies for their characterization.

Core Photophysical Characteristics

Alkyne MegaStokes dye 735 is designed to operate within the near-infrared window (700-900 nm), a spectral range that offers significant advantages for biological imaging, including deeper tissue penetration and reduced autofluorescence from endogenous molecules.^[1]

Summary of Known Photophysical Properties

The primary spectral data for **Alkyne MegaStokes dye 735** have been determined in ethanol. These values are summarized in the table below.

Property	Value	Solvent
Excitation Maximum ($\lambda_{\text{max,abs}}$)	~586 nm	Ethanol
Emission Maximum ($\lambda_{\text{max,em}}$)	~735 nm	Ethanol
Stokes Shift	~149 nm	Ethanol
Molecular Formula	C ₂₄ H ₂₆ N ₂ O ₄ S	-
Molecular Weight	438.54 g/mol	-

Data sourced from publicly available information.[\[1\]](#)

Key Features and Applications

The most notable feature of the Alkyne MegaStokes dye family is their exceptionally large Stokes shift, which can exceed 120 nm. This large separation between the excitation and emission spectra minimizes self-quenching and reduces spectral overlap, which is highly advantageous in fluorescence imaging.

The alkyne group on the dye facilitates its covalent attachment to azide-modified biomolecules via the highly efficient and specific CuAAC reaction. This allows for the targeted labeling and subsequent tracking of proteins, peptides, and other biomolecules within living systems.

Experimental Protocols for Photophysical Characterization

To provide a comprehensive understanding of the dye's behavior, detailed characterization of its molar extinction coefficient, fluorescence quantum yield, and fluorescence lifetime is necessary. The following are detailed methodologies for determining these critical parameters.

Determination of Molar Extinction Coefficient (ϵ)

The molar extinction coefficient is a measure of how strongly a substance absorbs light at a given wavelength. It can be determined using the Beer-Lambert law.

Methodology:

- **Preparation of Stock Solution:** Accurately weigh a small amount of **Alkyne MegaStokes dye 735** and dissolve it in a known volume of a suitable solvent (e.g., ethanol) to create a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution with concentrations that will yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- **Spectrophotometric Measurement:** For each dilution, measure the absorbance at the absorption maximum ($\lambda_{\text{max,abs}} \approx 586 \text{ nm}$) using a UV-Vis spectrophotometer. Use the same solvent as a blank reference.
- **Data Analysis:** Plot the absorbance values against the corresponding molar concentrations. The molar extinction coefficient (ϵ) is determined from the slope of the resulting linear fit, according to the Beer-Lambert law ($A = \epsilon cl$), where A is absorbance, c is the molar concentration, and l is the path length of the cuvette (typically 1 cm).

Determination of Fluorescence Quantum Yield (Φ_F)

The fluorescence quantum yield is the ratio of photons emitted to photons absorbed. The relative quantum yield can be determined by comparing the fluorescence intensity of the sample to that of a well-characterized standard.

Methodology:

- **Selection of a Standard:** Choose a fluorescent standard with a known quantum yield and with absorption and emission properties as close as possible to **Alkyne MegaStokes dye 735**. For emission in the NIR region, standards like IR-125 or IR-140 in DMSO could be considered.
- **Preparation of Solutions:** Prepare a series of dilute solutions of both the **Alkyne MegaStokes dye 735** and the standard in the same solvent. The absorbance of these solutions at the excitation wavelength should be kept low (ideally < 0.1) to avoid inner filter effects.

- Measurement of Absorbance and Fluorescence:
 - Measure the absorbance of each solution at the excitation wavelength.
 - Measure the fluorescence emission spectra of each solution, exciting at the same wavelength used for the absorbance measurements.
- Data Analysis: The quantum yield is calculated using the following equation:

$$\Phi_{F,\text{sample}} = \Phi_{F,\text{std}} \times (I_{\text{sample}} / I_{\text{std}}) \times (A_{\text{std}} / A_{\text{sample}}) \times (\eta_{\text{sample}}^2 / \eta_{\text{std}}^2)$$

Where:

- Φ_F is the fluorescence quantum yield.
- I is the integrated fluorescence intensity.
- A is the absorbance at the excitation wavelength.
- η is the refractive index of the solvent.
- The subscripts "sample" and "std" refer to the **Alkyne MegaStokes dye 735** and the standard, respectively.

Determination of Fluorescence Lifetime (τ)

The fluorescence lifetime is the average time a molecule spends in the excited state before returning to the ground state by emitting a photon. Time-Correlated Single Photon Counting (TCSPC) is a common and accurate method for its determination.

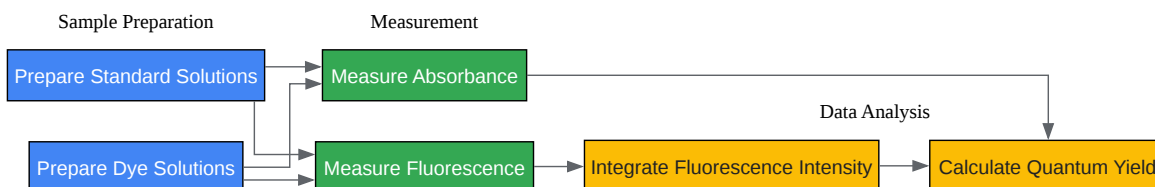
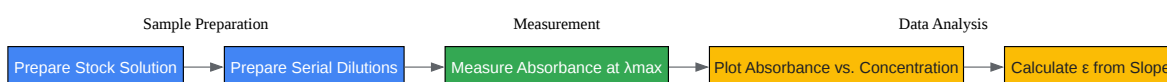
Methodology:

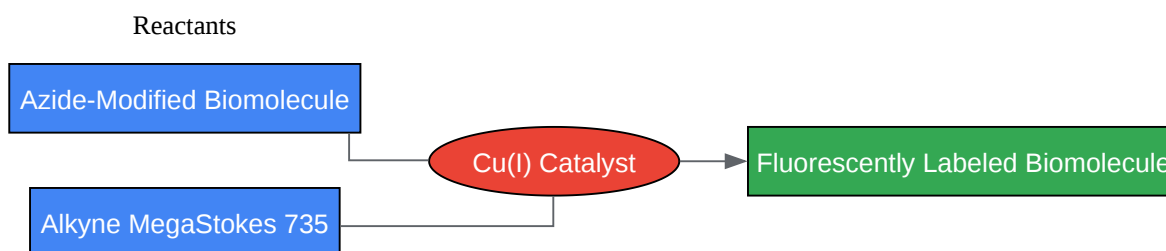
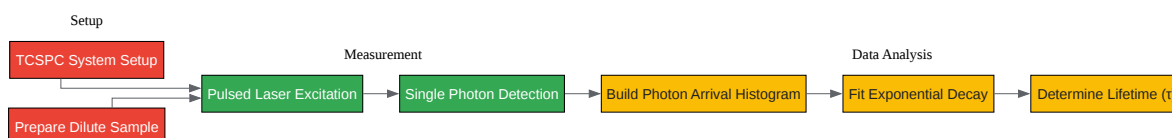
- Instrumentation: A TCSPC system is required, which includes a pulsed light source (e.g., a picosecond diode laser) with an excitation wavelength suitable for the dye, a sensitive detector (e.g., a photomultiplier tube or an avalanche photodiode), and timing electronics.

- Sample Preparation: Prepare a dilute solution of **Alkyne MegaStokes dye 735** in the solvent of interest.
- Data Acquisition:
 - Excite the sample with the pulsed laser.
 - The TCSPC electronics measure the time delay between the laser pulse and the detection of the first emitted photon.
 - This process is repeated for a large number of excitation pulses to build a histogram of photon arrival times.
- Data Analysis: The resulting decay curve is fitted to an exponential function to extract the fluorescence lifetime (τ). The quality of the fit is assessed by examining the residuals and the chi-squared value.

Visualizing Experimental Workflows

The following diagrams illustrate the workflows for the experimental characterization of **Alkyne MegaStokes dye 735**.





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References

- 1. Alkyne MegaStokes dye 735 | 1246853-79-1 | Benchchem [benchchem.com]
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